

Technical Guide: Safety and Handling of 1-Acetyl-5-fluoro-1H-indazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Acetyl-5-fluoro-1H-indazole

Cat. No.: B598338

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information. A specific Safety Data Sheet (SDS) for "**1-Acetyl-5-fluoro-1H-indazole**" was not publicly available at the time of this writing. The information herein is largely extrapolated from data on the closely related parent compound, "5-Fluoro-1H-indazole." The addition of an acetyl group may alter the physical, chemical, and toxicological properties. All handling of this chemical should be conducted by trained personnel in a controlled laboratory setting with appropriate personal protective equipment.

Introduction

1-Acetyl-5-fluoro-1H-indazole is a fluorinated indazole derivative. Indazole-containing compounds are of significant interest in medicinal chemistry due to their wide range of biological activities, including anti-inflammatory, antimicrobial, and antitumor properties.^{[1][2][3]} Given their potent pharmacological effects, it is crucial to handle these compounds with a thorough understanding of their potential hazards. This guide outlines the known safety precautions and handling procedures based on available data for structurally similar compounds.

Hazard Identification and Classification

While a specific GHS classification for **1-Acetyl-5-fluoro-1H-indazole** is not available, the parent compound, 5-Fluoro-1H-indazole, is classified as follows. It is prudent to assume that

the acetylated derivative shares these or similar hazards.

GHS Classification (based on 5-Fluoro-1H-indazole):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[4] [5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4] [6]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[4][6]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation.[4][6]

Signal Word: Warning[4][5]

Pictograms (based on 5-Fluoro-1H-indazole):

 GHS Exclamation Mark

Physical and Chemical Properties

Specific data for **1-Acetyl-5-fluoro-1H-indazole** is limited. The following data is for the parent compound, 5-Fluoro-1H-indazole, and should be used as an estimate.

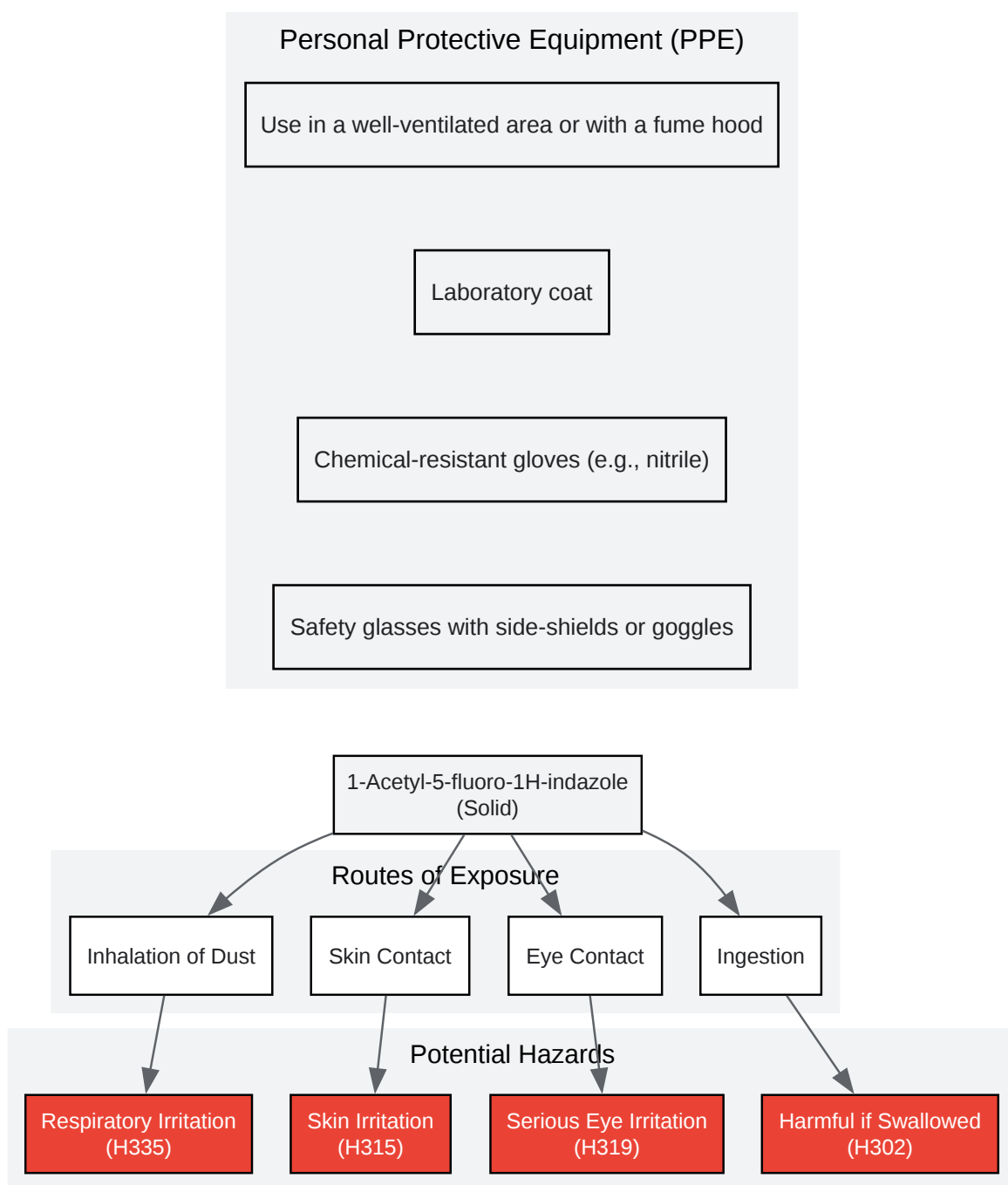
Property	Value (for 5-Fluoro-1H-indazole)
Molecular Formula	C ₇ H ₅ FN ₂
Molecular Weight	136.13 g/mol [5]
Appearance	Solid[5]
Melting Point	119-125 °C[5][6]
Storage Temperature	Room Temperature, sealed in a dry environment.[7]

Experimental Protocols: Safe Handling and Storage

The following protocols are based on standard laboratory procedures for handling potentially hazardous chemicals and information derived from the SDS of 5-Fluoro-1H-indazole.

4.1. Personal Protective Equipment (PPE)

A diagram of the recommended personal protective equipment workflow is provided below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Indazole – an emerging privileged scaffold: synthesis and its biological significance - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pnrjournal.com [pnrjournal.com]
- 3. Recent Advances in Indazole-Containing Derivatives: Synthesis and Biological Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 5-Fluoro-1H-indazole | C₇H₅FN₂ | CID 17842486 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 5-氟-1H-吡唑 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. 5-FLUORO-1H-INDAZOLE CAS#: 348-26-5 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 1-Acetyl-5-fluoro-1H-indazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b598338#safety-and-handling-precautions-for-1-acetyl-5-fluoro-1h-indazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com